

Technical Support Center: Ruthenium-106 Ophthalmic Brachytherapy Sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ruthenium-106

Cat. No.: B088614

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For Researchers, Scientists, and Drug Development Professionals

This center provides essential guidance on the safe handling and integrity testing of sealed **Ruthenium-106** (Ru-106) brachytherapy sources to prevent radioactive leakage. Adherence to these procedures is critical for ensuring personnel safety and experimental accuracy.

Troubleshooting Guides

This section offers step-by-step instructions for identifying and addressing potential issues with your Ru-106 sources.

Issue 1: Suspected Physical Damage to the Source or Container

Question: What should I do if I notice potential damage to a Ru-106 applicator or its storage container?

Answer:

- **Cease Handling:** Do not handle the source directly. Place it in a secure, shielded location if it is safe to do so.
- **Cordon Off Area:** Isolate the area to prevent unauthorized access.

- **Notify Radiation Safety Officer (RSO):** Immediately contact your institution's RSO and report the suspected damage.
- **Perform Visual Inspection (If Safe):** From a safe distance and behind appropriate shielding, visually inspect the source. Do not handle the source to inspect it. Look for the following signs:
 - Scratches, dents, or gouges on the silver casing.
 - Discoloration or corrosion on the surface.
 - Damage to the weld seams.
 - Any breach in the encapsulation.
- **Initiate Leak Testing:** A wipe test must be performed as soon as possible to check for removable contamination. Follow the detailed protocol in the "Experimental Protocols" section.
- **Document:** Record all observations, actions taken, and personnel involved.

Issue 2: A Routine Wipe Test Result is Above the Action Limit

Question: My routine wipe test for a Ru-106 source shows removable contamination above the regulatory limit. What are the next steps?

Answer:

If a wipe test reveals the presence of 185 Bq (0.005 μCi) or more of removable contamination, the source is considered to be leaking.^[1]

- **Immediately Withdraw the Source from Use:** Do not use the source for any further experimental procedures.
- **Secure the Source:** Place the source in a sealed, labeled container to prevent the spread of contamination.^[2] Store it in a designated and secure area.

- **Notify RSO Immediately:** Report the leaking source to your RSO.
- **File a Report:** A report must be filed with the appropriate regulatory agency within 5 days of the leak test.^[1]
- **Survey for Contamination:**
 - Survey the area where the source was handled and stored.
 - Check all personnel who may have come into contact with the source for contamination.
 - Follow your institution's decontamination procedures for any contaminated areas or personnel.
- **Arrange for Repair or Disposal:** The leaking source must be repaired by a qualified entity or disposed of as radioactive waste, following the guidance of your RSO.^[2]

Issue 3: Wipe Test Results are Inconclusive or Show Low-Level Contamination

Question: What does it mean if my wipe test result is above background radiation levels but below the 185 Bq (0.005 µCi) action limit?

Answer:

Contamination detected below the action limit requires careful evaluation.

- **Investigate the Source of Contamination:** The activity may not be from source leakage but could be due to cross-contamination of the work area.
- **Repeat the Wipe Test:** Perform a second wipe test to confirm the initial findings. If the result is still elevated, it may indicate a slow leak.
- **Increase Monitoring Frequency:** If a source consistently shows low levels of removable contamination, increase the frequency of wipe testing (e.g., from semi-annually to quarterly or even monthly) to monitor for any increasing trend. A rising level of contamination over time is a strong indicator of a failing source integrity.

- **Thoroughly Clean the Source and Housing:** If it is suspected that the contamination is on the surface rather than from a leak, the source should be thoroughly cleaned according to approved procedures and re-tested after a period of about 7 days.
- **Consult the RSO:** Discuss the findings with your RSO to determine the appropriate course of action, which may include removing the source from service as a precautionary measure.

Frequently Asked Questions (FAQs)

Q1: How often should I perform a leak test on my Ru-106 source?

A1: Sealed brachytherapy sources must be tested for leakage at intervals not to exceed 6 months. A new source must also be tested before its first use, unless the supplier provides a certificate that it was tested within the 6 months prior to transfer.^[1] Sources that are in storage and not in use do not require periodic testing, but must be leak-tested before any use or transfer.^[1]

Q2: What is the regulatory limit for a "leaking" sealed source?

A2: A sealed source is considered to be leaking if a wipe test reveals the presence of 185 Becquerels (Bq) or 0.005 microcuries (μCi) or more of removable radioactive material.^[1]

Q3: Can I handle a source that I suspect is damaged or leaking?

A3: No. Never directly handle a source that you suspect is damaged. Use remote handling tools and appropriate shielding. If a source breaks, do not attempt to reassemble it. Notify all personnel in the area and contact your Radiation Safety Officer immediately.

Q4: What are the key physical characteristics of a Ru-106 ophthalmic applicator?

A4: Ru-106 eye applicators are typically thin (about 1 mm thick) and consist of a foil coated with Ru-106/Rhodium-106. This active core is encapsulated within pure silver sheets. The concave side has a thin silver window (approx. 0.1 mm), and the convex backing is thicker to act as a radiation shield. They are spherically shaped with a radius of 12 to 14 mm.

Q5: What personal protective equipment (PPE) is required when handling Ru-106 sources?

A5: Always wear appropriate PPE, including a lab coat, disposable gloves, and safety glasses. When performing wipe tests or handling the source, a personal dosimeter should be worn to monitor radiation exposure.

Data Presentation

Table 1: Ruthenium-106 Source Characteristics

Parameter	Value
Radionuclide	Ruthenium-106 (in secular equilibrium with Rhodium-106)
Half-life	373.6 days
Emission Type	Beta (β) particles
Maximum Beta Energy	3.54 MeV (from Rh-106)
Mean Beta Energy	1.42 MeV
Casing Material	Pure Silver

Table 2: Leak Test Action Levels

Measurement Result (Removable Contamination)	Source Status	Required Action
< 20 Bq	Pass	Record results. Continue routine testing schedule.
20 Bq to < 185 Bq	Investigate	Repeat test. Increase testing frequency. Investigate for potential cross-contamination. Consult RSO.
≥ 185 Bq (0.005 μ Ci)	Fail (Leaking)	Immediately withdraw from use. Secure the source. Notify RSO. Report to regulatory agency within 5 days.

Experimental Protocols

Detailed Protocol: Wipe Test for Ru-106 Ophthalmic Applicators

This procedure is designed to detect removable radioactive contamination on the surface of a sealed Ru-106 source or its container.

Materials:

- Wipe test kit (containing swabs, filter paper, or other soft absorbent material)
- Wetting agent (e.g., ethanol or distilled water)
- Disposable gloves
- Forceps or tongs for remote handling
- Labeled sample container (e.g., vial or envelope)
- Appropriate radiation survey meter (e.g., Geiger-Müller counter)
- Liquid scintillation counter or other appropriate analysis instrument

Procedure:

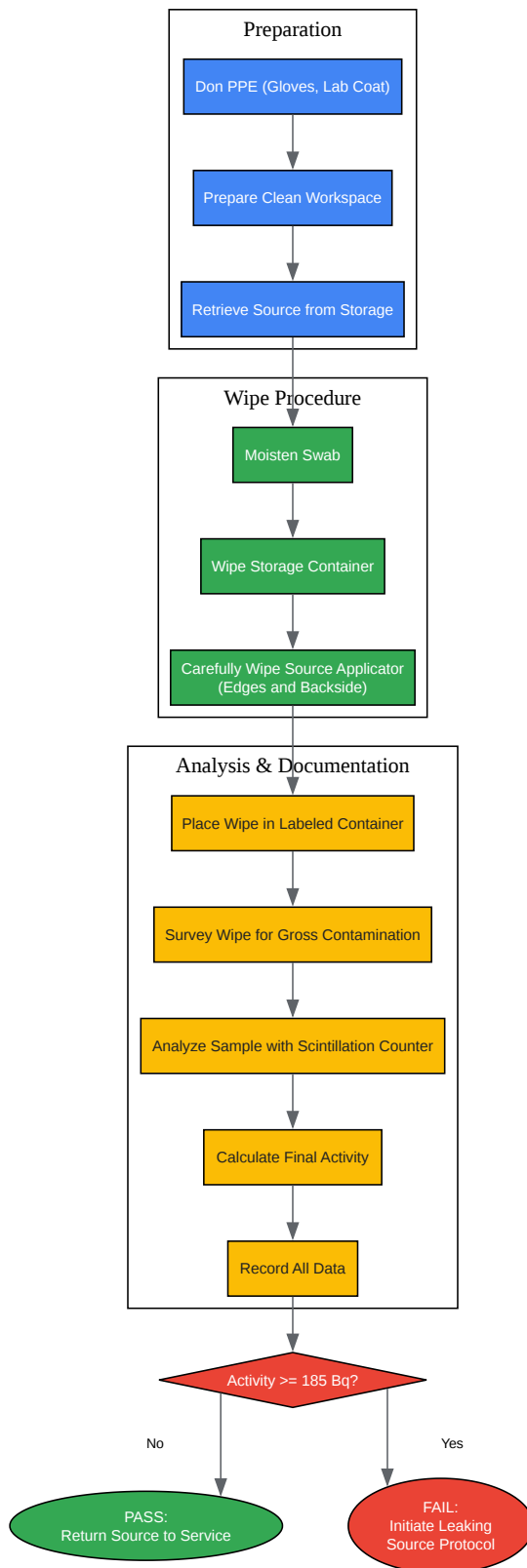
- Preparation:
 - Put on disposable gloves and other required PPE.
 - Prepare a clean work area.
 - Using forceps, retrieve the Ru-106 source from its shielded storage container ("pig"). Place it in a designated, shielded location for the test.
- Performing the Wipe:
 - Slightly moisten a swab or piece of filter paper with the wetting agent. Do not oversaturate.

- Using forceps, thoroughly wipe the entire surface of the source's storage container.
- Next, wipe the nearest accessible surfaces of the source itself. For Ru-106 eye applicators with a thin window, take extreme care not to apply excessive pressure that could damage the window. Focus on the edges and the back (convex) side of the plaque.
- The total area wiped should be approximately 100 cm².
- Sample Handling:
 - Place the used wipe into its labeled sample container without touching the outside of the container with your gloves.
 - Use a survey meter to perform a preliminary check of the wipe sample for gross contamination. If the reading is significantly above background, this is an early indication of a leak.
- Analysis:
 - The wipe sample must be analyzed using a counting instrument with sufficient sensitivity to detect the presence of 185 Bq (0.005 µCi) of removable activity.^[1] For the beta emissions of Ru-106/Rh-106, a liquid scintillation counter is highly effective.
 - Calculate the final activity on the wipe in Becquerels (Bq) or microcuries (µCi), correcting for background radiation and the detector's efficiency.
- Documentation:
 - Record the date, source serial number, name of the person performing the test, instrument used, and the final calculated activity.
 - If the activity is above the action limit, immediately initiate the emergency procedures for a leaking source.

Mandatory Visualizations

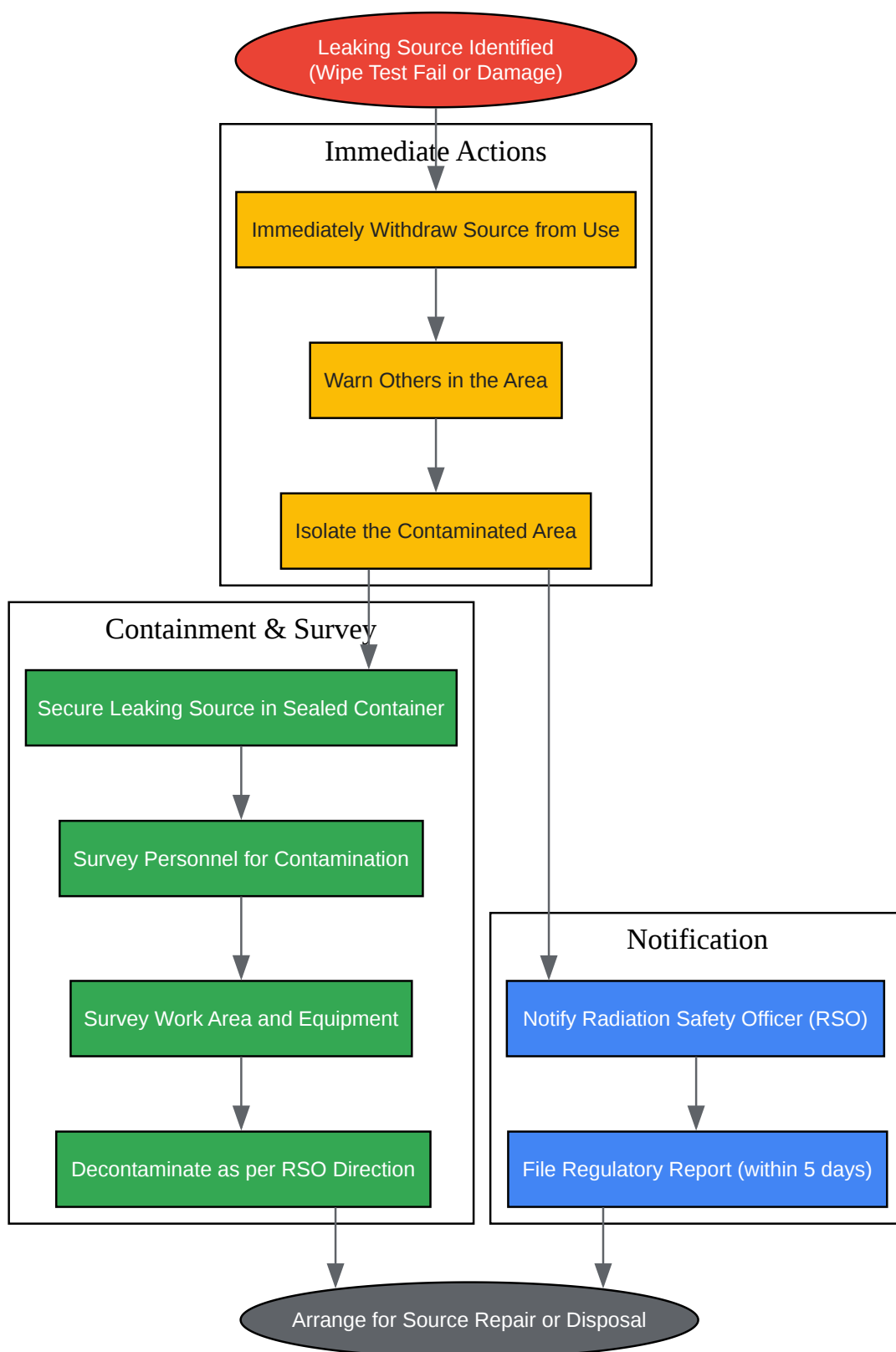
Diagrams

Below are diagrams illustrating key workflows for handling and testing **Ruthenium-106** sources.



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Caption: Workflow for performing a routine wipe test on a Ru-106 source.



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Caption: Emergency response workflow for a confirmed leaking Ru-106 source.

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References

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- To cite this document: BenchChem. [Technical Support Center: Ruthenium-106 Ophthalmic Brachytherapy Sources]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088614#preventing-leakage-from-sealed-ruthenium-106-brachytherapy-sources]

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